

Unveiling Rauvotetraphylline C: A Technical Overview

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Compound of Interest

Compound Name: Rauvotetraphylline C

Cat. No.: B15592083

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Introduction

Rauvotetraphylline C is a naturally occurring indole alkaloid isolated from the aerial parts of *Rauwolfia tetraphylla*. As a member of the **Rauvotetraphylline** class of compounds, it represents a subject of interest within the field of natural product chemistry and pharmacology. This technical guide provides a concise summary of its core molecular properties and available biological activity data.

Core Molecular Data

The fundamental molecular characteristics of **Rauvotetraphylline C** are summarized in the table below. This data is essential for any experimental design and interpretation of results.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₃₄ N ₂ O ₇	[1][2]
Molecular Weight	510.58 g/mol	[1]

Biological Activity and Experimental Insights

To date, the publicly available research on the specific biological activities of **Rauvotetraphylline C** is limited. However, a key study has evaluated its cytotoxic potential

against a panel of human cancer cell lines.

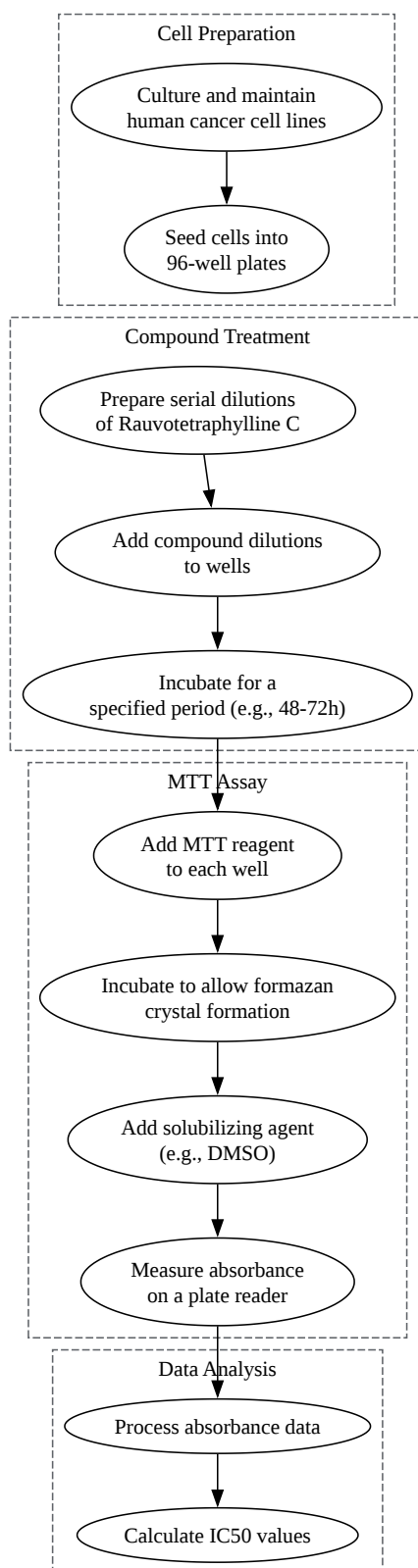
In Vitro Cytotoxicity Assessment

Rauvotetraphylline C, along with its structural analogs Rauvotetraphyllines A, B, D, and E, was screened for cytotoxic activity against five human cancer cell lines:

- HL-60: Human promyelocytic leukemia cells
- SMMC-7721: Human hepatocellular carcinoma cells
- A-549: Human lung carcinoma cells
- MCF-7: Human breast adenocarcinoma cells
- SW-480: Human colon adenocarcinoma cells

The results of this screening indicated that **Rauvotetraphylline C** was inactive against all tested cell lines, exhibiting an IC_{50} value greater than 40 μ M.[3]

The cytotoxicity was determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The general steps for this type of assay are outlined below.



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Logical flow from experimental observation to conclusion.

Future Directions

The lack of significant cytotoxic activity does not preclude other potential biological effects for **Rauvotetraphylline C**. The broader pharmacological profile of Rauwolfia alkaloids, which includes anti-inflammatory and antimicrobial activities, suggests that further investigation into these areas could be warranted. Future research should aim to:

- Screen **Rauvotetraphylline C** against a broader range of biological targets.
- Investigate its potential anti-inflammatory, antibacterial, and antifungal properties.
- Elucidate any relevant signaling pathways through which it may exert a biological effect.

As a pure, isolated compound, **Rauvotetraphylline C** remains a valuable tool for further pharmacological exploration.

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References

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